Application Note: Analytical Strategies for Ethyl Dichlorothiophosphate (EDCP)

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Compound of Interest

Compound Name:	*Ethyl dichlorothiophosphate*
CAS No.:	*14998-64-2*
Cat. No.:	*B1143645*

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CAS: 1498-64-2 | Formula:

| Mol. Wt: 179.00 Document ID: AN-EDCP-2026-V1 Author: Senior Application Scientist Team

Introduction & Chemical Profile[1][2][3]

Ethyl dichlorothiophosphate (EDCP) is a critical organophosphorus intermediate used primarily in the synthesis of pesticides (e.g., organophosphates) and chiral thiophosphoryl precursors.

CRITICAL DISTINCTION: Researchers often confuse EDCP with its oxygen analog, Ethyl dichlorophosphate (CAS 1498-51-7).

- Target Molecule (P=S): O-Ethyl phosphorodichloridothioate (CAS 1498-64-2).[1]
- Key Hazard: In addition to HCl, hydrolysis of the P=S bond can release Hydrogen Sulfide ( ) under acidic conditions, necessitating strict engineering controls.

Analytical Challenges

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- Moisture Sensitivity: The P-Cl bonds are highly labile. Ambient moisture causes rapid hydrolysis to O-ethyl thiophosphoric acid and HCl, skewing purity assays.
- Chromophore Lack: The molecule lacks a strong UV chromophore, rendering standard UV-HPLC (254 nm) ineffective without derivatization.
- Thermal Instability: While more stable than some P(III) species, prolonged exposure to high GC inlet temperatures can cause disproportionation.

Method 1: In-Situ NMR (The Gold Standard)

Objective: Real-time kinetic monitoring of substitution reactions (e.g., EDCP + Amine

Phosphoramidothioate).

Why NMR?

Phosphorus NMR provides a direct window into the reaction mixture without the need for quenching, which can artificially shift the equilibrium. It distinguishes clearly between the starting material (Mono-ester), the product (Di-ester/Amide), and hydrolysis byproducts.

Protocol: Anhydrous Sampling

- Preparation: Dry an NMR tube in an oven at 120°C for 2 hours. Cap immediately upon removal.
- Solvent: Use anhydrous

  or

  stored over 4Å molecular sieves.
- Lock: If the reaction solvent is non-deuterated (e.g., Toluene), use a coaxial insert containing

  for the lock signal to avoid contaminating the anhydrous sample.
- Acquisition:
  - Pulse Sequence: Inverse Gated Decoupling (to minimize NOE effects for integration accuracy).

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- Relaxation Delay (

  ): Set to

  seconds (Phosphorus relaxation is slow).
- Scans: 32–64 scans are usually sufficient for concentrations

  .

Data Interpretation (Chemical Shifts)

All shifts relative to 85%

external standard.

Species	Structure	Approx.[2][3][4][5][6] Shift (ppm)	Multiplicity (-Coupled)
Thiophosphoryl Chloride		+28 to +30	Singlet
EDCP (Reactant)		+65 to +69	Triplet ( )
Product (Example)		+70 to +75	Multiplet
Hydrolysis Byproduct		+55 to +60	Broad (pH dependent)

> *Note: The P=S bond typically shifts resonances downfield (higher ppm) relative to P=O analogs (which appear near +3 to +10 ppm).*

Visualization: NMR Workflow

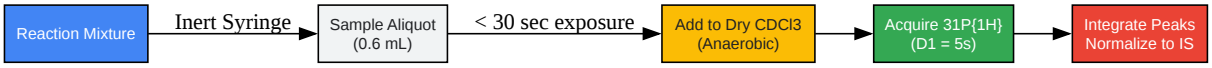

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Figure 1: Anhydrous sampling workflow for

NMR monitoring.

Method 2: GC-FID/MS (Purity & Process Control)

Objective: Quantitative purity analysis and impurity profiling.

Challenge: Thermal Degradation

Direct injection of chlorothiophosphates can lead to "ghost peaks" caused by degradation in the hot inlet liner.

- Solution A (Direct): Use a "Cold On-Column" injector or a Pulsed Split injection with a deactivated liner.
- Solution B (Derivatization): Convert the reactive P-Cl bond to a stable P-OMe ester using Methanol/Pyridine.

Protocol A: Direct Injection (Process Monitoring)

- Column: Rtx-5 Amine or DB-5MS (30m

  0.25mm

  0.25µm).
- Carrier: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: 200°C (Keep as low as possible). Split ratio 50:1.[2]
- Oven: 50°C (hold 2 min)

  15°C/min

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280°C.

- Detector: FID @ 300°C or MS (SIM mode for trace impurities).

Protocol B: Derivatization (Recommended for Validation)

This method "freezes" the reaction state by converting labile chlorides to methyl esters.

- Quench Solution: Prepare 10% Pyridine in anhydrous Methanol.
- Procedure: Add 50 µL Reaction Mixture to 950 µL Quench Solution.
- Reaction: Vortex for 30 seconds. (Exothermic:

).
- Analysis: Inject the methoxy-derivative.
  - Target:

    (O-ethyl O,O-dimethyl phosphorothioate).

Visualization: Derivatization Logic

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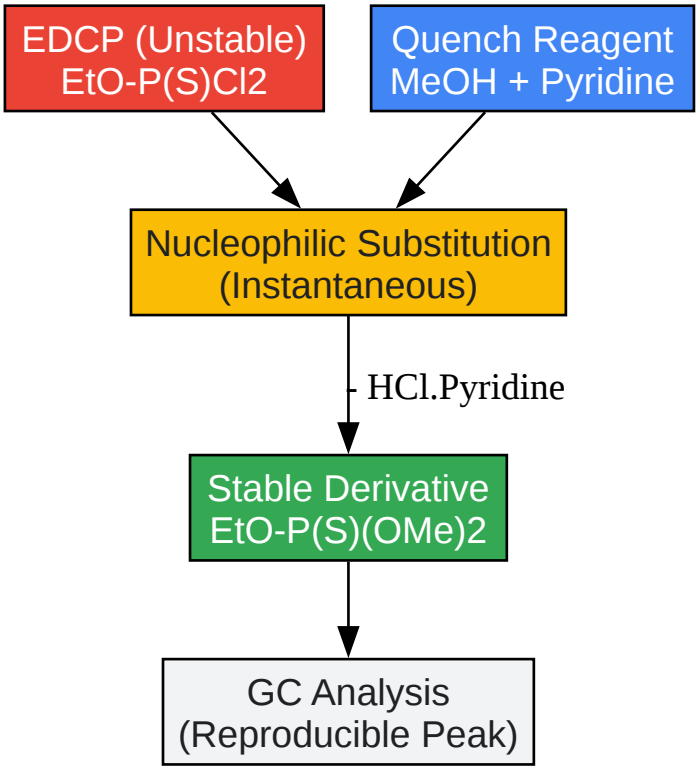

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Figure 2: Derivatization strategy to stabilize EDCP for Gas Chromatography.

Method 3: Hydrolytic Stability (Titration)

Objective: Assay of raw material or determination of total hydrolyzable chloride.

- Reagent: 0.1 N

  standardized solution.

- Hydrolysis:

  - Weigh ~200 mg EDCP into 50 mL of 1N NaOH.
  - Reflux for 1 hour (converts P-Cl to P-OH and free

).
  - Caution: Perform in a fume hood; trace

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may evolve initially before full alkaline capture.

- Acidification: Cool and acidify with

  (litmus check).

- Titration: Potentiometric titration with

  using a silver electrode.

- Calculation:

  (Note: The factor of 2 accounts for 2 moles of Cl per mole of EDCP).

Safety & Handling (E-E-A-T)

- H2S Hazard: Unlike standard acid chlorides, thiophosphoryl chlorides can release Hydrogen Sulfide (

) upon contact with moisture/acid.[7] Always have an

  detector present.

- Neutralization: Spills should be neutralized with a dilute bleach (sodium hypochlorite) solution to oxidize sulfur species to sulfates, preventing

  evolution.

- PPE: Butyl rubber gloves are recommended; Nitrile provides only temporary splash protection against organophosphorus penetration.

References

- Sigma-Aldrich.**Ethyl dichlorothiophosphate** Safety Data Sheet (SDS). CAS 1498-64-2.[1] Link

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